

Essential Guidance for the Disposal of Research Compound DS18561882

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Compound of Interest

Compound Name: DS18561882

Cat. No.: B8095293

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Immediate Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

When handling and disposing of specialized research compounds like **DS18561882**, a potent MTHFD2 inhibitor, adherence to strict safety and environmental protocols is paramount. While a specific Safety Data Sheet (SDS) for **DS18561882** is not publicly available, established best practices for laboratory chemical disposal must be followed. This guide provides a procedural framework for the safe management of **DS18561882** waste.

Crucial First Step: Obtain the Official Safety Data Sheet (SDS)

The most critical step before handling or disposing of any chemical is to consult its official SDS, which contains detailed safety, handling, and disposal information. Since this document for **DS18561882** was not found in public databases, it is imperative to contact the supplier directly.

Supplier Contact Information:

For researchers who have procured **DS18561882** from MedChemExpress, the following contact information can be used to request the official SDS:

Location	Contact Information
Headquarters (USA)	Phone: 609-228-6898 Fax: 609-228-5909 Email:--INVALID-LINK--[1]
Europe	Phone: +4686500910[2]

You can also typically download product data sheets and quality assurance documents from the product webpage or by contacting their customer service.[3]

General Disposal Procedures for Solid and Liquid Chemical Waste

In the absence of a specific SDS, the following general procedures, which represent standard best practices in a laboratory setting, should be implemented. These guidelines are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Part 1: Disposal of Solid **DS18561882** Waste

Solid chemical waste, such as unused reagents or contaminated materials (e.g., weighing paper, gloves), must be disposed of through your institution's hazardous waste program.[4]

Experimental Protocol for Solid Waste Disposal:

- Segregation: Do not mix solid chemical waste with regular trash.[4] Solid waste should be kept separate from liquid waste.[5]
- Containerization: Place the solid **DS18561882** waste into a designated, sealable, and chemically compatible container. This container should be clearly labeled.
- Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name ("**DS18561882**"), and the approximate quantity.[4]
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory.[6] This area should be away from general lab traffic and incompatible materials.

- Pickup Request: Arrange for pickup by your institution's Environmental Health and Safety (EHS) department by following their specific procedures, which may involve submitting a waste pickup request form.[4]

Part 2: Disposal of DS18561882 in Solution

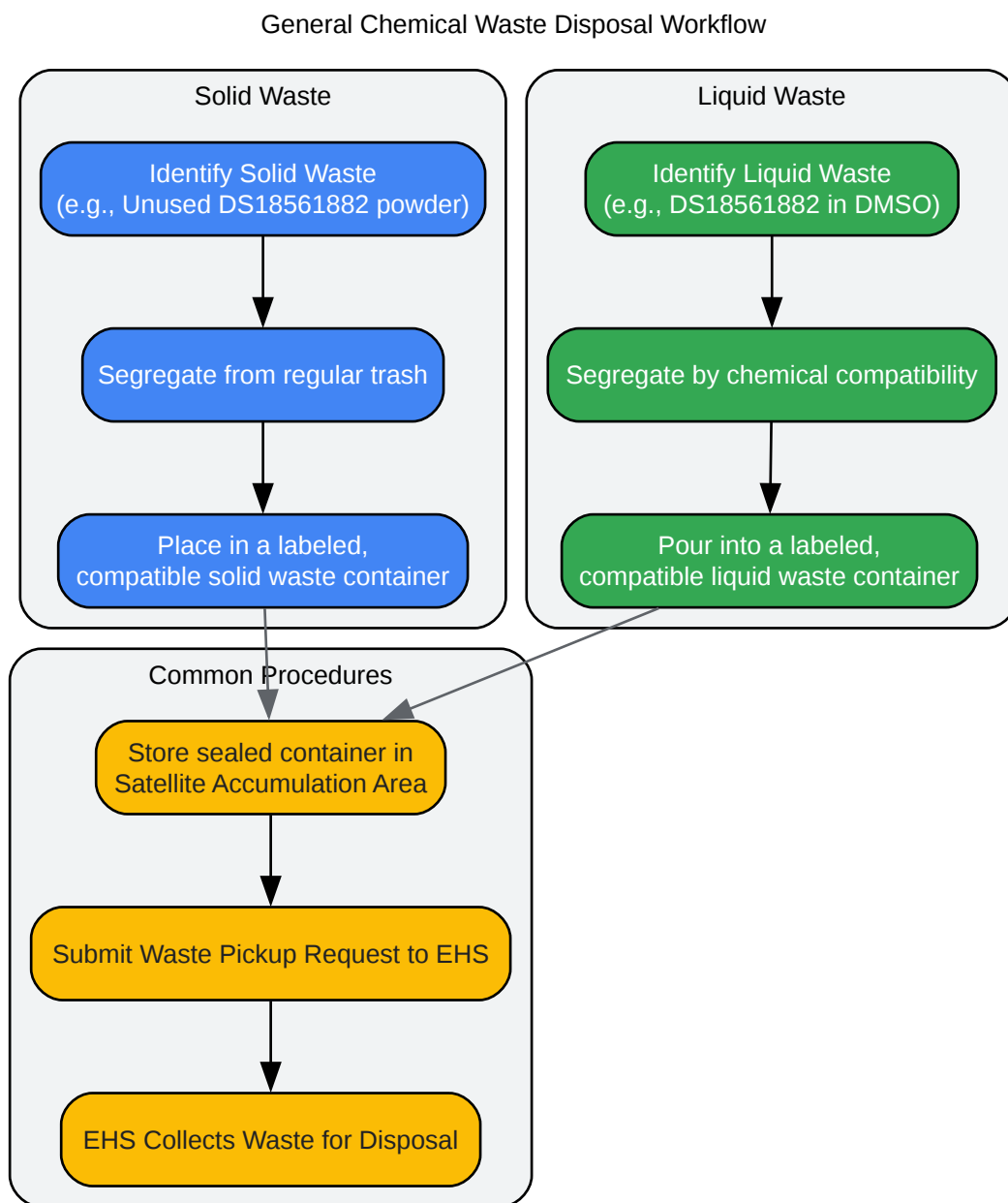
Solutions containing **DS18561882**, such as those dissolved in DMSO or other solvents for experimental use, must be treated as hazardous liquid waste.

Experimental Protocol for Liquid Waste Disposal:

- Segregation: Never dispose of chemical solutions down the sanitary sewer unless explicitly permitted by EHS for specific, neutralized, non-hazardous materials.[7][8] Keep different types of liquid waste separate; for instance, do not mix halogenated and non-halogenated solvent waste.[9]
- Containerization: Collect the liquid waste in a sealable, chemically resistant container, such as a glass bottle designed for waste collection. Ensure the container has a secure screw cap.[6] Do not overfill the container, leaving at least one inch of headspace to allow for expansion.[6]
- Labeling: Clearly label the liquid waste container with "Hazardous Waste," the full name of all chemical constituents (e.g., "**DS18561882** in DMSO"), and their approximate concentrations or percentages.[6]
- Storage: Store the sealed liquid waste container in a designated satellite accumulation area, ensuring it is segregated from incompatible materials.[6]
- Pickup Request: Follow your institutional procedures to have the liquid hazardous waste collected by EHS personnel.

Visualizing the Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of laboratory chemical waste.



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Caption: General workflow for the disposal of solid and liquid chemical waste in a laboratory setting.

Disclaimer: The information provided is based on general laboratory safety principles. It is not a substitute for the official Safety Data Sheet for **DS18561882**. Always consult your institution's Environmental Health and Safety department for specific guidance and comply with all local, state, and federal regulations regarding hazardous waste disposal.

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